

Application Notes and Protocols: Preparation of PIK-293 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PIK-293 is a potent and selective inhibitor of the phosphoinositide 3-kinase (PI3K) signaling pathway, with particular specificity for the PI3Kδ isoform.[1][2][3] Accurate and consistent preparation of **PIK-293** stock solutions is critical for reliable experimental outcomes in cell-based assays and other research applications. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **PIK-293** stock solutions due to its high solubilizing capacity for this compound.[1][2][4][5][6] These application notes provide a detailed protocol for the preparation, storage, and handling of **PIK-293** stock solutions in DMSO.

PIK-293 Properties and Solubility

A comprehensive understanding of the physicochemical properties of **PIK-293** is essential for its effective use in research.



Property	Value	Source
Molecular Weight	397.43 g/mol	[1]
Formula	C22H19N7O	[1]
CAS Number	900185-01-5	[1][4]
Appearance	White to off-white solid powder	[4]
Solubility in DMSO	≥ 30 mg/mL (75.49 mM)	[2]
50 mg/mL (125.81 mM)	[4][6]	
80 mg/mL (201.29 mM)	[1][5]	_
Solubility in Water	Insoluble	[1][5]
Solubility in Ethanol	Insoluble / 0.25 mg/ml	[1][2]

Experimental Protocols

Materials

- PIK-293 powder
- Anhydrous or fresh high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM PIK-293 Stock Solution in DMSO



This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments.

- Pre-weighing Preparation: Before opening, bring the vial of PIK-293 powder to room temperature to prevent condensation of moisture.
- Weighing PIK-293: Carefully weigh out the desired amount of PIK-293 powder using a
 calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10
 mM stock solution, weigh out 3.97 mg of PIK-293.
- Solubilization: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the PIK-293 powder. For 3.97 mg of PIK-293, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution: Tightly cap the vial and vortex thoroughly until the PIK-293 is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if precipitation is observed.[2][4]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][7] Store the aliquots at -20°C or -80°C.

Storage and Stability

Proper storage of **PIK-293**, both in its powdered form and as a stock solution, is crucial to maintain its potency and ensure experimental reproducibility.

Form	Storage Temperature	Stability	Source
Powder	-20°C	Up to 3 years	[1][4]
Stock Solution in DMSO	-20°C	Up to 1 month	[1][4]
-80°C	6 months to 1 year	[1][4]	



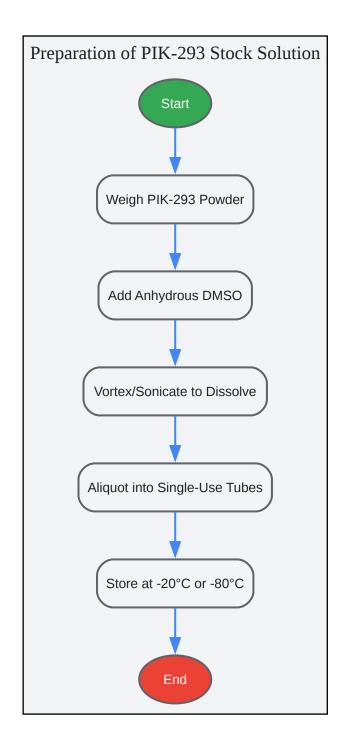
Note: It is highly recommended to use freshly opened DMSO, as it is hygroscopic and absorbed moisture can reduce the solubility of **PIK-293**.[1][4][6]

Safety and Handling

- **PIK-293**: Handle **PIK-293** in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE, including gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes.
- DMSO: DMSO is a powerful solvent that can facilitate the absorption of other chemicals
 through the skin. Always wear gloves when handling DMSO and solutions containing it. For
 cell culture applications, the final concentration of DMSO should typically be kept below
 0.5% to avoid cytotoxicity, with 0.1% being a commonly recommended safe level.[8]

Diagrams

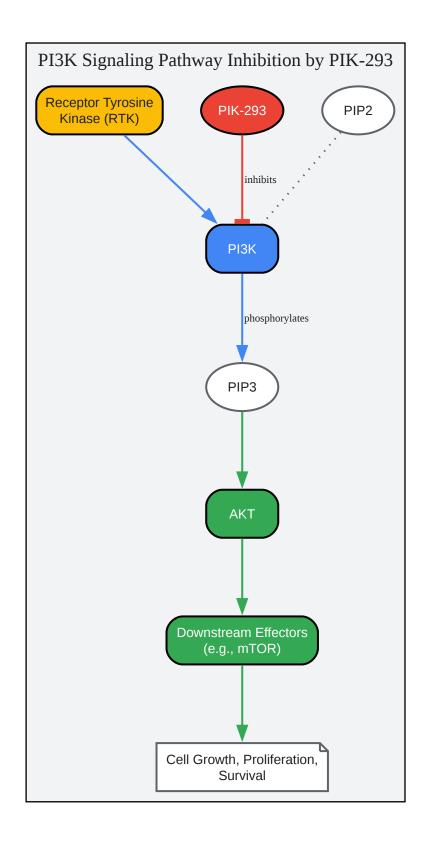




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Caption: Experimental workflow for preparing PIK-293 stock solution in DMSO.





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Caption: PIK-293 inhibits the PI3K signaling pathway.



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